

Application Note: Solid-Phase Extraction of Beta-Cyfluthrin from Complex Matrices

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Compound of Interest

Compound Name: *beta-Cyfluthrin*

Cat. No.: B2862585

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Introduction

Beta-cyfluthrin is a synthetic pyrethroid insecticide widely used in agriculture and public health for its high efficacy against a broad spectrum of pests.^[1] As a result of its widespread application, monitoring its residue levels in complex environmental and biological matrices is crucial for assessing food safety and environmental impact. Solid-Phase Extraction (SPE) is a highly effective and widely adopted sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including higher recovery, reduced solvent consumption, and simplified operation. This application note provides detailed protocols for the extraction of **beta-cyfluthrin** from various matrices such as water, blood, and soil, followed by analysis using chromatographic techniques.

Quantitative Data Summary

The efficiency of an SPE method is primarily evaluated by its recovery, limit of detection (LOD), and limit of quantification (LOQ). The following tables summarize the quantitative data for **beta-cyfluthrin** extraction from different matrices.

Table 1: Recovery of **Beta-Cyfluthrin** Using Various SPE Methods

Matrix	SPE Sorbent	Spiking Level	Average Recovery (%)	Analytical Method
Whole Blood	Florisil	250 - 1000 ng/mL	94 - 96	GC-ECD
Whole Blood	C18	250 - 1000 ng/mL	High (Matrix Effect)	GC-ECD
Whole Blood	Silica	250 - 1000 ng/mL	High (Matrix Effect)	GC-ECD
Cabbage	Florisil Column	0.05 - 0.5 mg/kg	70 - 108	GC-MS
Broccoli	Florisil Column	0.05 - 5.0 mg/kg	72 - 97	GC-MS

Data synthesized from multiple sources indicating Florisil cartridges provide good recoveries for blood and vegetable matrices.[\[2\]](#)[\[3\]](#)

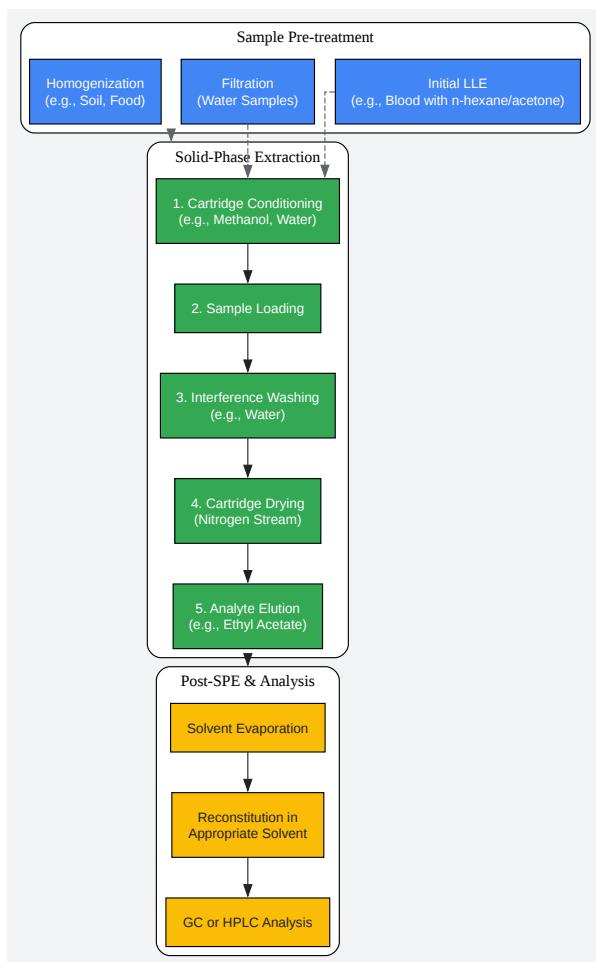
Table 2: Limits of Detection (LOD) and Quantification (LOQ) for **Beta-Cyfluthrin**

Matrix	Analytical Method	LOD	LOQ
Water	GC-MS/MS	0.5 ng/L	-
Water	GC-MS	2.0 - 6.0 ng/L	-
Water	SPME-GC-MS	-	0.52 ng/L
Whole Blood	GC-ECD	3.55 - 16.55 ng/mL	-
Okra & Soil	GLC	-	0.01 mg/kg

LOD and LOQ values are dependent on the final analytical technique employed.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Experimental Workflows & Protocols

The following diagram illustrates a generalized workflow for the solid-phase extraction of **beta-cyfluthrin**.

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